

Sicherheitsdatenblatt für den Umgang mit Wofasteril im Labor: Ein technischer Leitfaden

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Wofasteril

Cat. No.: B1220858

[Get Quote](#)

Für Forscher, Wissenschaftler und Fachleute in der Arzneimittelentwicklung

Dieses Dokument bietet einen detaillierten technischen Überblick über die Sicherheitsvorkehrungen und Handhabungsverfahren für **Wofasteril**-Produkte im Labor. **Wofasteril**, ein Desinfektionsmittel auf Basis von Peressigsäure, erfordert aufgrund seiner reaktiven und potenziell gefährlichen Eigenschaften eine sorgfältige Handhabung.

Chemische Eigenschaften und Zusammensetzung

Wofasteril ist eine Reihe von Desinfektionsmitteln, deren Hauptwirkstoff Peressigsäure (PES) ist. Die genaue Zusammensetzung kann je nach Produktvariante variieren.

Produkteigenschaften	Beschreibung	Quellen
Produktname	Wofasteril (verschiedene Varianten: classic, SC super, MZ, Premium)	[1] [2] [3] [4]
Hauptwirkstoff	Acetylhydroperoxid (Peressigsäure, PES)	[5]
Konzentration (Wofasteril classic)	ca. 40 % (m/V)	[1]
Erscheinungsbild	farblose bis gelblich grüne, klare Flüssigkeit	[1]
Zersetzungsprodukte	Essigsäure, Wasser und Sauerstoff	[1] [3]
Lagerfähigkeit	Bei sachgemäßer Lagerung mindestens 1 Jahr ohne Wirkungsverlust.	[1]

Gefahrenidentifikation und Sicherheitshinweise

Der Umgang mit **Wofasteril** ist mit mehreren Risiken verbunden, die durch die GHS-Gefahrenhinweise (H-Sätze) und Sicherheitshinweise (P-Sätze) klassifiziert sind.

Tabelle der GHS-Gefahrenhinweise (H-Sätze)

H-Satz	Beschreibung	Quellen
H242	Erwärmung kann Brand verursachen.	[4] [5] [6] [7] [8] [9] [10] [11]
H290	Kann gegenüber Metallen korrosiv sein.	[1] [4] [8]
H302	Gesundheitsschädlich bei Verschlucken.	[2] [3] [4] [5] [6] [7] [8] [9] [10] [11]
H312	Gesundheitsschädlich bei Hautkontakt.	[1]
H314	Verursacht schwere Verätzungen der Haut und schwere Augenschäden.	[1] [2] [8] [11] [12] [13]
H332	Gesundheitsschädlich bei Einatmen.	[1] [4] [6] [8]
H335	Kann die Atemwege reizen.	[2] [3] [4] [5] [6] [7] [8] [9] [10] [11]
H400	Sehr giftig für Wasserorganismen.	[1] [5] [6] [7] [10] [11] [12] [13]
H410	Sehr giftig für Wasserorganismen mit langfristiger Wirkung.	[8]

Tabelle der GHS-Sicherheitshinweise (P-Sätze) - Auswahl

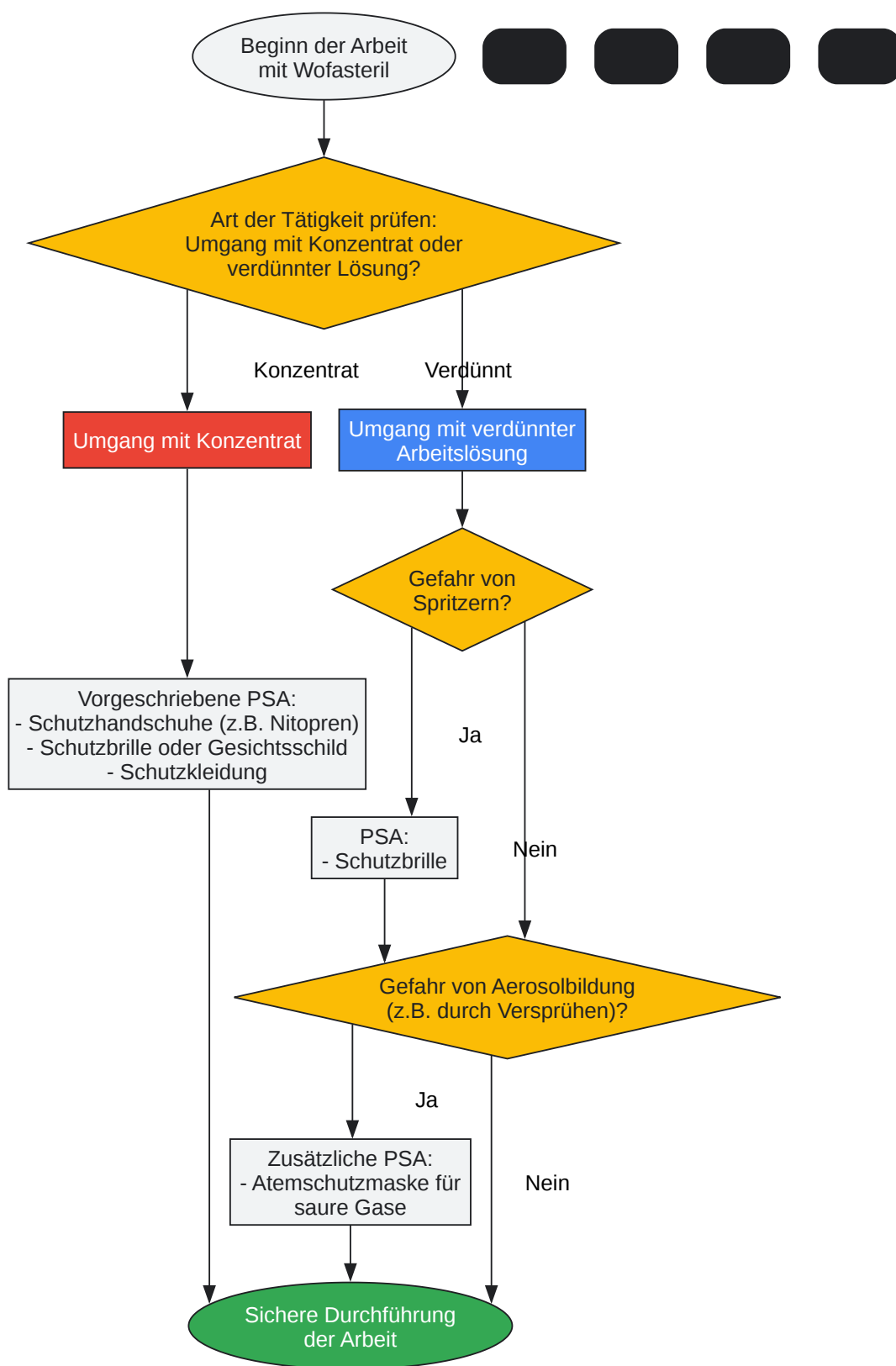
P-Satz	Beschreibung	Quellen
P210	Von Hitze, heißen Oberflächen, Funken, offenen Flammen und anderen Zündquellen fernhalten. Nicht rauchen.	[1] [4] [5] [6] [7] [8] [9] [10] [11]
P220	Von Kleidung und anderen brennbaren Materialien fernhalten.	[1] [5] [8] [10] [11] [13]
P234	Nur in Originalverpackung aufbewahren.	[1] [6] [7] [8] [10] [11] [12] [13]
P260	Gas/Nebel/Dampf/Aerosol nicht einatmen.	[1] [2] [3] [8] [10] [11] [13]
P273	Freisetzung in die Umwelt vermeiden.	[1] [8] [10] [13]
P280	Schutzhandschuhe/Schutzkleidung/Augenschutz/Gesichtsschutz tragen.	[1] [2] [3] [4] [6] [7] [8] [9] [10] [13]
P301+P330+P331	BEI VERSCHLUCKEN: Mund ausspülen. KEIN Erbrechen herbeiführen.	[1] [2] [6] [7] [8] [9] [10]
P303+P361+P353	BEI BERÜHRUNG MIT DER HAUT (oder dem Haar): Alle kontaminierten Kleidungsstücke sofort ausziehen. Haut mit Wasser abwaschen/duschen.	[1] [2] [4] [6] [7] [8] [9] [10] [13]
P304+P340	BEI EINATMEN: Die Person an die frische Luft bringen und für ungehinderte Atmung sorgen.	[1] [2] [3] [8] [10]

P305+P351+P338	BEI KONTAKT MIT DEN AUGEN: Einige Minuten lang behutsam mit Wasser spülen. Eventuell vorhandene Kontaktlinsen nach Möglichkeit entfernen. Weiter spülen.	[1] [2] [4] [6] [7] [8] [9] [10] [12] [13]
P310	Sofort GIFTINFORMATIONSZENTRUM/Arzt anrufen.	[1]
P405	Unter Verschluss aufbewahren.	[1] [2] [3] [13]
P410	Vor Sonnenbestrahlung schützen.	[1] [2] [3] [6] [7] [9]
P501	Inhalt/Behälter einem zugelassenen Entsorgungsunternehmen zuführen.	[1] [2] [3] [4] [7] [12] [13]

Experimentelle Protokolle und Handhabung

Detaillierte experimentelle Protokolle für toxikologische Studien sind in den verfügbaren Sicherheitsdatenblättern nicht enthalten. Die folgenden Abschnitte beschreiben jedoch die vorgeschriebenen Verfahren für die sichere Handhabung im Labor.

Die Auswahl der richtigen PSA ist entscheidend, um die Exposition gegenüber **Wofasteril** zu minimieren.

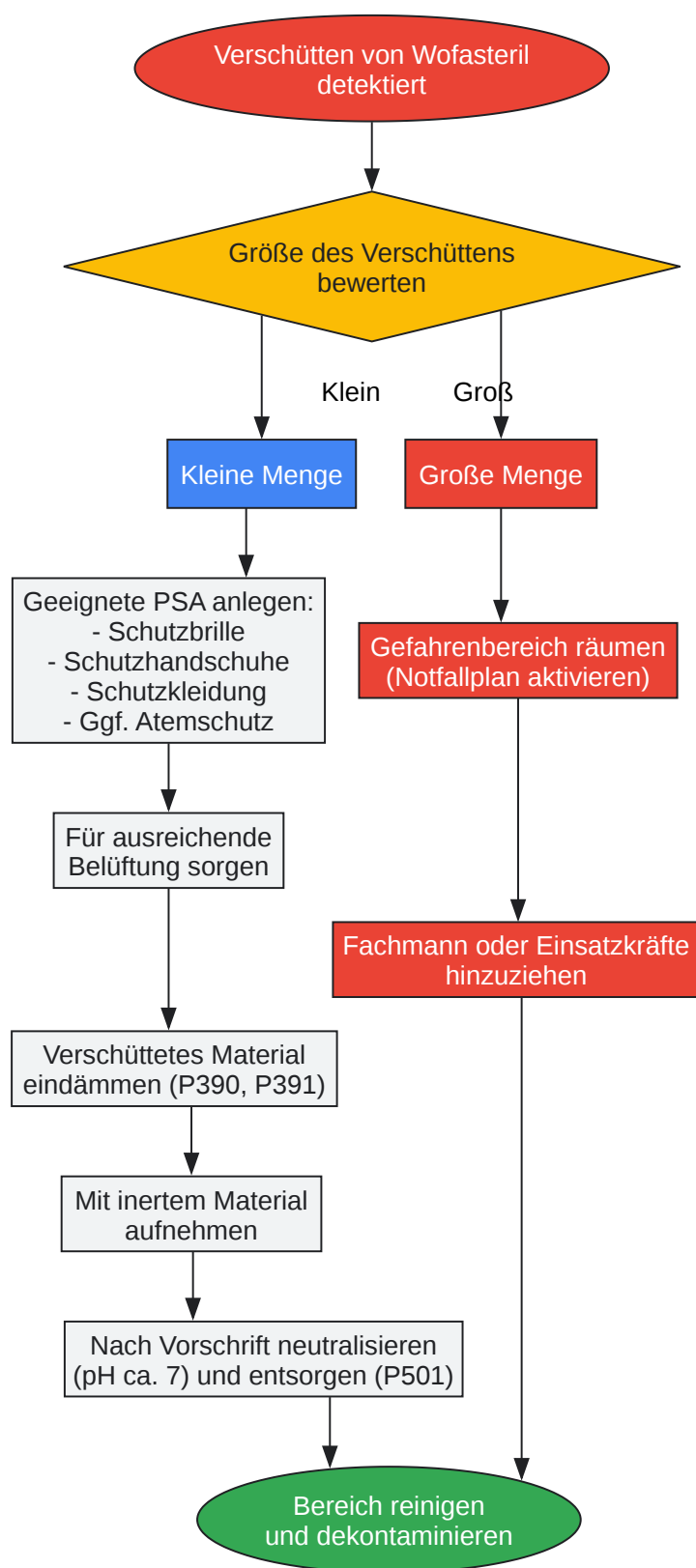


[Click to download full resolution via product page](#)

Bildunterschrift: Workflow zur Auswahl der persönlichen Schutzausrüstung (PSA).

- Lagerung: **Wofasteril** muss kühl, an einem gut belüfteten Ort und unter Verschluss gelagert werden.[1][2][3][6][7] Es sollte vor Sonnenlicht geschützt und von Hitze, Funken, offenen Flammen und anderen Zündquellen ferngehalten werden.[1][4][5][6][7][8][9][10][11] Die Lagerung darf nur im Originalbehälter mit Entgasungsverschluss erfolgen, der aufrecht stehen muss.[1][3][4][6][7][9][10][12][13]
- Inkompatible Materialien: Das Produkt muss von Kleidung, Laugen, Schwermetallen, organischen Produkten und brennbaren Materialien ferngehalten werden.[1][2][3][5][10][11][13] Eine Vermischung mit anderen Reinigern oder Desinfektionsmitteln ist zu vermeiden, da dies die Wirksamkeit beeinträchtigen und zu chemischen Reaktionen führen kann.[1]
- Handhabung: Während des Gebrauchs nicht essen, trinken oder rauchen.[1][2][3][10][11][13] Nach Gebrauch die Haut gründlich waschen.[1][2][3][10][11][13] Nur im Freien oder in gut belüfteten Bereichen verwenden.[1][2][3][10][13]

Bei einem Verschütten von **Wofasteril** sind sofortige Maßnahmen erforderlich, um die Ausbreitung zu verhindern und das Personal zu schützen.



[Click to download full resolution via product page](#)

Bildunterschrift: Logischer Arbeitsablauf für die Reaktion auf ein Verschütten.

Erste-Hilfe-Maßnahmen

Im Falle einer Exposition sind die folgenden Erste-Hilfe-Maßnahmen unerlässlich:

- Nach Hautkontakt: Alle kontaminierten Kleidungsstücke sofort ausziehen.^{[1][2][4][6][7][8][9][10][13]} Die Haut sofort mit viel Wasser abwaschen oder duschen.^{[1][2][4][6][7][8][9][10][13]}
- Nach Augenkontakt: Einige Minuten lang behutsam mit Wasser spülen.^{[1][2][4][6][7][8][9][10][12][13]} Eventuell vorhandene Kontaktlinsen nach Möglichkeit entfernen und weiter spülen.^{[1][2][4][6][7][8][9][10][12][13]} Bei Berührung besteht die Gefahr einer schweren Hornhautentzündung und Erblindung.^[8] Sofort einen Arzt hinzuziehen.^[8]
- Nach Verschlucken: Den Mund ausspülen.^{[1][2][6][7][8][9][10]} KEIN Erbrechen herbeiführen.^{[1][2][6][7][8][9][10]} Sofort ein GIFTINFORMATIONSZENTRUM oder einen Arzt anrufen.^[1]
- Nach Einatmen: Die betroffene Person an die frische Luft bringen und für ungehinderte Atmung sorgen.^{[1][2][3][8][10]} Bei Reizung oder Entzündung der oberen Luftwege sofort ärztliche Hilfe in Anspruch nehmen.^[8]

Entsorgung

Die Entsorgung von **Wofasteril** und seinen Behältern muss über ein zugelassenes Entsorgungsunternehmen erfolgen.^{[2][3][4][7][12][13]} Kleine Mengen können nach ordnungsgemäßer Neutralisierung (auf einen pH-Wert von ca. 7) und ausreichender Verdünnung mit Wasser dem Abwasser zugeführt werden.^{[1][3][4][7]} Die Freisetzung in die Umwelt ist zu vermeiden.^{[1][10][13]}

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. kesla.de [kesla.de]
- 2. calvatis-bionik.com [calvatis-bionik.com]

- 3. Wofasteril® MZ - KESLA HYGIENE AG [kesla.de]
- 4. Wofasteril® Premium - KESLA HYGIENE AG [kesla.de]
- 5. dr-ponsold.de [dr-ponsold.de]
- 6. Wofasteril® classic - KESLA HYGIENE AG [kesla.de]
- 7. Wofasteril® - KESLA HYGIENE AG [kesla.de]
- 8. duratec.ch [duratec.ch]
- 9. Wofasteril® L special - KESLA HYGIENE AG [kesla.de]
- 10. Wofasteril® SC - KESLA HYGIENE AG [kesla.de]
- 11. Wofasteril classic 25kg | Starkes Desinfektionsmittel [bhs-vertrieb.de]
- 12. Wofasteril® - KESLA HYGIENE AG [kesla.de]
- 13. Wofasteril® SC - KESLA HYGIENE AG [kesla.de]
- To cite this document: BenchChem. [Sicherheitsdatenblatt für den Umgang mit Wofasteril im Labor: Ein technischer Leitfaden]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1220858#wofasteril-safety-data-sheet-for-laboratory-handling]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com